

ent-Atorvastatin solubility and stability data

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Compound of Interest

Compound Name: *ent-Atorvastatin*

CAS No.: *110862-48-1*

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An In-Depth Technical Guide to the Solubility and Stability of **ent-Atorvastatin** for Pharmaceutical Development

Abstract

This technical guide provides a comprehensive analysis of the solubility and stability of Atorvastatin, with principles directly applicable to its enantiomer, **ent-Atorvastatin**. As a Biopharmaceutics Classification System (BCS) Class II compound, Atorvastatin's low aqueous solubility and susceptibility to degradation present significant challenges in drug development. This document synthesizes available data on its solubility in various aqueous and organic media and details its stability profile under stress conditions as mandated by ICH guidelines, including acidic, basic, oxidative, thermal, and photolytic degradation. We present detailed, field-proven experimental protocols for determining these key parameters and for developing a stability-indicating analytical method. The causality behind experimental choices is explained, providing researchers and drug development professionals with a robust framework for formulation, analytical method development, and stability assessment.

Introduction to Atorvastatin

Atorvastatin is a selective, competitive inhibitor of HMG-CoA reductase, the rate-limiting enzyme in cholesterol biosynthesis.[1][2] It is widely prescribed for the treatment of hypercholesterolemia to reduce the risk of cardiovascular diseases.[3] Chemically, it is [R-(R,R)]-2-(4-fluorophenyl)- β,δ -dihydroxy-5-(1-methylethyl)-3-phenyl-4-[(phenylamino)carbonyl]-1H-pyrrole-1-heptanoic acid, and is most commonly used as its calcium salt trihydrate.[4]

A Note on Enantiomeric Specificity: This guide focuses on **ent-Atorvastatin**, the enantiomer of the active pharmaceutical ingredient (API). While the vast majority of published literature pertains to Atorvastatin (often as the calcium salt), the fundamental physicochemical properties such as solubility and pKa are identical for a pair of enantiomers. Likewise, degradation pathways and kinetics under achiral conditions (e.g., heat, UV light, non-chiral reagents) are also identical. The primary distinction arises in analytical chemistry, where chiral separation techniques would be required to distinguish **ent-Atorvastatin** from Atorvastatin. The principles and protocols outlined herein are therefore directly applicable to the study of **ent-Atorvastatin**.

Atorvastatin is classified as a BCS Class II drug, characterized by high membrane permeability but low aqueous solubility.[5][6] This low solubility is a primary limiting factor for its oral bioavailability, which is approximately 12-14%.[4][7] Furthermore, the molecule is susceptible to degradation under several environmental conditions, making a thorough understanding of its stability profile essential for developing a robust and safe pharmaceutical product.[3]

Core Physicochemical Properties

A molecule's fundamental properties govern its behavior in solution and under stress. For Atorvastatin, the key parameters are its acid dissociation constant (pKa) and its partition coefficient (log P).

- **pKa:** The pKa of Atorvastatin's terminal carboxyl group is approximately 4.5.[4] This value is critical as it dictates the ionization state of the molecule at different pH values. Below its pKa, the molecule is predominantly in its non-ionized, less soluble carboxylic acid form. Above the pKa, it exists as the more soluble carboxylate anion.
- **Log P:** The partition coefficient (octanol/water) is reported to be 6.36.[8] This high value indicates significant lipophilicity, consistent with its high permeability (BCS Class II) but also contributing to its low aqueous solubility.

Solubility Profile

The solubility of Atorvastatin is a critical attribute that influences its dissolution rate and subsequent absorption. Its solubility is highly dependent on the nature of the solvent and the pH of the medium.

pH-Dependent Aqueous Solubility

As predicted by its pKa, Atorvastatin's aqueous solubility is minimal at low pH. It is described as insoluble in aqueous solutions at pH 4 and below.^{[3][4][5][6]} As the pH increases above 4.5, the carboxylic acid group deprotonates, leading to a significant increase in solubility. It is still only very slightly soluble in distilled water and phosphate buffer at a physiological pH of 7.4.^{[4][6][7]}

Organic and Mixed Solvent Solubility

Atorvastatin exhibits much higher solubility in organic solvents compared to aqueous media. This information is crucial for the preparation of stock solutions for analytical testing and for certain formulation strategies. For maximum solubility in aqueous buffers, it is recommended to first dissolve the compound in an organic solvent like Dimethylformamide (DMF) and then dilute it with the chosen buffer.^[9]

Table 1: Quantitative Solubility of Atorvastatin in Various Solvents

Solvent	Solubility (mg/mL)	Description	Source(s)
Methanol	68.315	Freely Soluble	^[10]
Dimethylformamide (DMF)	~25	Soluble	^[9]
Dimethyl Sulfoxide (DMSO)	~15	Soluble	^[9]
Ethanol	~0.5	Slightly Soluble	^[9]
Pure Water	0.0006 - 0.181	Very Slightly Soluble / Insoluble	^{[5][10]}
Phosphate Buffer (pH 7.4)	Very Slightly Soluble	Very Slightly Soluble	^{[3][4][7]}

| Acetonitrile | Very Slightly Soluble | Very Slightly Soluble [\[3\]](#)[\[4\]](#) |

Stability Profile and Degradation Pathways

Understanding the chemical stability of an API is a cornerstone of drug development, ensuring safety and efficacy. Atorvastatin is known to be susceptible to degradation from heat, moisture, light, and particularly low pH.[\[3\]](#) Forced degradation (stress testing) is the systematic process of exposing the drug to conditions more severe than accelerated stability testing to identify potential degradation products and pathways.[\[11\]](#)

Intrinsic Stability: Forced Degradation Analysis

Forced degradation studies reveal the intrinsic stability of the molecule and are essential for developing stability-indicating analytical methods.

Table 2: Summary of Atorvastatin Degradation Under Stress Conditions

Stress Condition	Observation	Degradation Kinetics	Key Degradation Products	Source(s)
Acidic Hydrolysis (e.g., 1 M HCl)	Significant Degradation	First-Order	Lactone form, Impurities H & J	[3] [8] [12] [13]
Basic Hydrolysis (e.g., 1 M NaOH)	Degradation Observed*	Zero-Order	Reduction in parent peak area	[8] [14] [15]
Oxidation (e.g., 3% H ₂ O ₂)	Considerable Degradation*	-	Impurities O1, O2, L & D	[8] [13] [16]
Thermal Degradation (Dry Heat)	Degradation Observed	-	Impurities H & J	[2] [13] [16]

| Photolytic Degradation (UV Light) | Degradation Observed | - | Impurities J, L & D [\[8\]](#)[\[13\]](#)[\[16\]](#) |

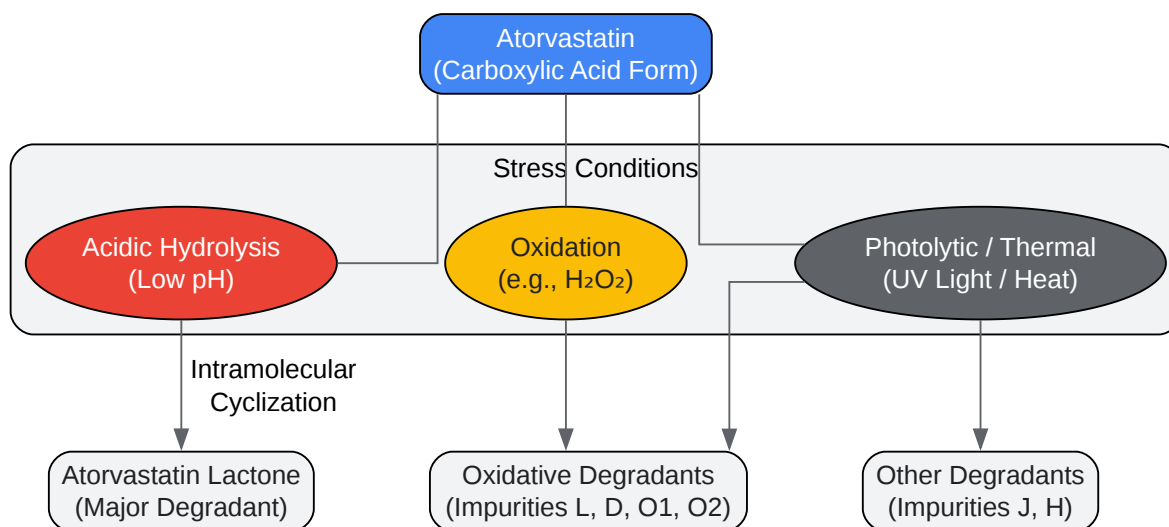
*Note: Some conflicting reports exist. Certain studies report stability under basic and oxidative conditions, suggesting the outcome is highly dependent on the specific experimental

parameters (e.g., temperature, concentration of stressor, duration).[12][13]

Major Degradation Pathways

The primary degradation mechanisms for Atorvastatin involve hydrolysis and oxidation.

- **Acid-Catalyzed Lactonization:** The most well-documented degradation pathway, especially at low pH, is the intramolecular cyclization (lactonization) between the carboxylic acid and the δ -hydroxyl group on the heptanoic acid side chain.[3] This conversion eliminates the ionizable group responsible for aqueous solubility at higher pH.
- **Oxidation:** The pyrrole ring and other electron-rich parts of the molecule are susceptible to oxidation, leading to the formation of various oxidative impurities.[13]
- **Photodegradation:** Exposure to UV light can induce complex degradation pathways, leading to multiple degradation products.[13][16]



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Caption: Major degradation pathways of Atorvastatin under stress.

Experimental Protocols

The following protocols provide a validated framework for assessing the solubility and stability of **ent-Atorvastatin**.

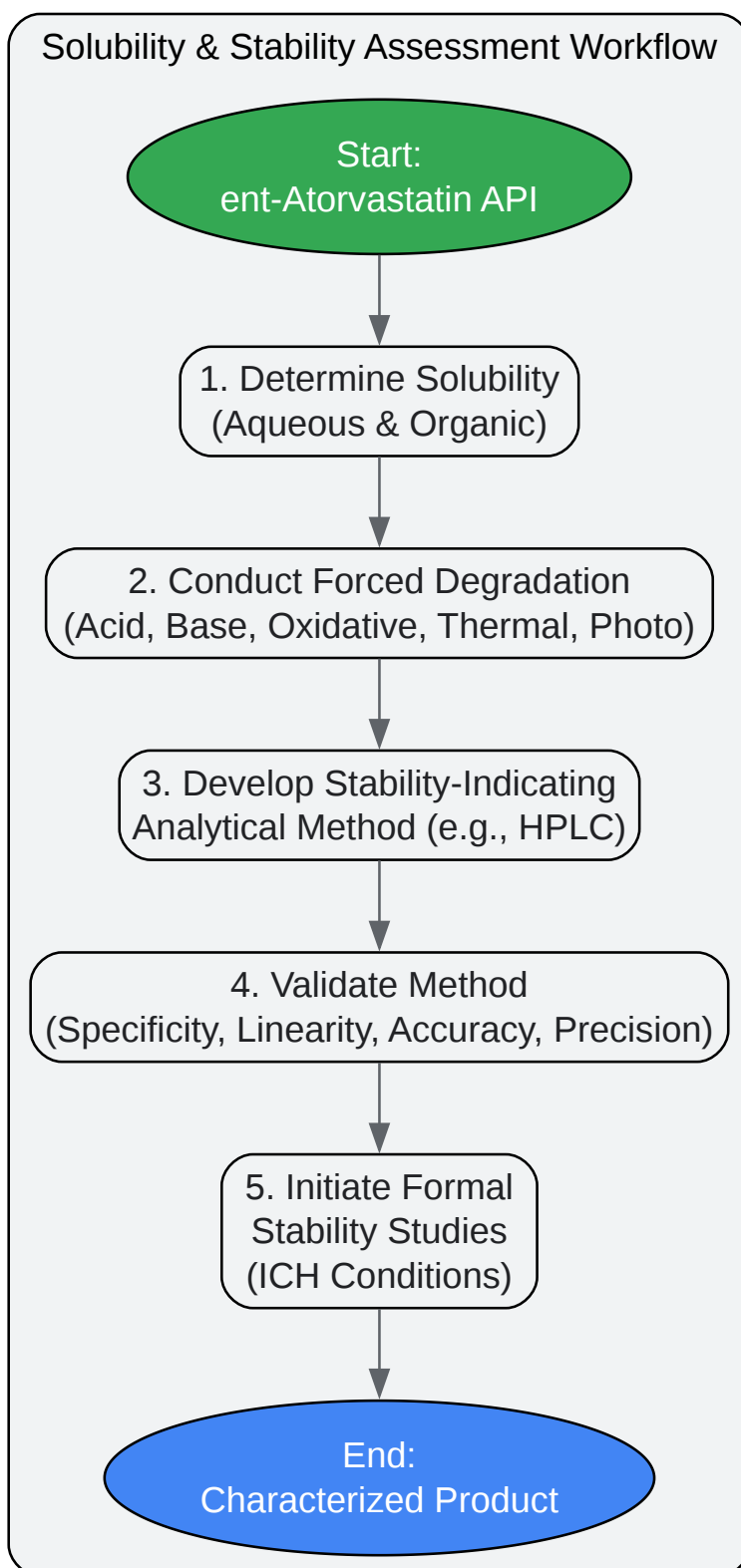
Protocol for Equilibrium Solubility Determination

This protocol determines the equilibrium solubility of a compound in a given solvent system, a fundamental parameter for pre-formulation.

Objective: To quantify the solubility of **ent-Atorvastatin** in various aqueous and organic solvents.

Methodology:

- **Preparation:** Add an excess amount of **ent-Atorvastatin** powder to a series of vials, each containing a known volume of the desired solvent (e.g., Water, pH 7.4 Buffer, Methanol, DMF).
- **Equilibration:** Seal the vials and agitate them at a constant, controlled temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. A shaker or rotator is ideal.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed for a short period. Centrifuge the samples at high speed (e.g., 10,000 rpm for 15 minutes) to pellet the excess, undissolved solid.
- **Sampling:** Carefully withdraw a clear aliquot of the supernatant. Be cautious not to disturb the solid pellet.
- **Dilution & Analysis:** Dilute the supernatant with a suitable solvent (e.g., mobile phase for HPLC) to a concentration within the calibrated range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated analytical method, such as UV-Vis spectrophotometry or HPLC-UV, to determine the concentration of the dissolved compound.
- **Calculation:** Calculate the solubility in mg/mL by accounting for the dilution factor.



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Caption: Workflow for solubility and stability assessment.

Protocol for Forced Degradation Study

This protocol outlines the process for intentionally degrading the drug substance to identify potential degradation products and validate the analytical method's specificity.

Objective: To investigate the degradation profile of **ent-Atorvastatin** under various stress conditions.

Methodology:

- Sample Preparation: Prepare several solutions of **ent-Atorvastatin** at a known concentration (e.g., 1 mg/mL) in a suitable solvent.
- Application of Stress:
 - Acid Hydrolysis: Add an equal volume of 2 M HCl to a sample solution. Heat at 80°C for 4-6 hours.
 - Base Hydrolysis: Add an equal volume of 2 M NaOH to a sample solution. Keep at room temperature for 4-6 hours.
 - Oxidative Degradation: Add an equal volume of 6% H₂O₂ to a sample solution. Keep at room temperature for 24 hours.
 - Thermal Degradation: Expose the solid powder to dry heat (e.g., 105°C) for 24 hours. Separately, heat a solution of the drug at 80°C for 24 hours.
 - Photolytic Degradation: Expose the solid powder and a solution to direct UV light (e.g., 254 nm) and/or simulated sunlight as per ICH Q1B guidelines.
- Neutralization & Dilution: After the specified exposure time, cool the samples to room temperature. Neutralize the acidic and basic samples (e.g., with NaOH and HCl, respectively). Dilute all samples to a suitable concentration for analysis.
- Analysis: Analyze the unstressed control sample and all stressed samples using the developed stability-indicating HPLC method.

- Evaluation: Compare the chromatograms of the stressed samples to the control. Identify and quantify degradation peaks. Ensure the mass balance is close to 100% to confirm that all major degradants are detected.[\[13\]](#)[\[16\]](#)

Protocol for Stability-Indicating HPLC Method

A stability-indicating method is a validated quantitative analytical procedure that can detect changes in the quality of the drug substance over time.

Objective: To develop and validate an RP-HPLC method capable of separating and quantifying **ent-Atorvastatin** from its process impurities and degradation products.

Typical Chromatographic Conditions:

- Column: Phenomenex Gemini C18 (250 x 4.6 mm, 5 μ m) or equivalent.[\[17\]](#)
- Mobile Phase: Isocratic or gradient elution using a mixture of an aqueous buffer and an organic solvent. For example, 0.02 M potassium dihydrogen phosphate (adjusted to pH 4 with phosphoric acid) : acetonitrile : methanol (30:10:60, v/v/v).[\[17\]](#)
- Flow Rate: 1.0 mL/min.[\[17\]](#)
- Detection Wavelength: 240-247 nm.[\[9\]](#)[\[17\]](#)
- Column Temperature: Ambient or controlled at 30°C.
- Injection Volume: 10-20 μ L.

Validation Parameters (as per ICH Q2(R1)):

- Specificity: Demonstrate that the method can unequivocally assess the analyte in the presence of components that may be expected to be present, including impurities, degradants, and matrix components. This is primarily achieved through the forced degradation study.
- Linearity: Analyze a series of solutions with concentrations spanning the expected range (e.g., 0.1-20 μ g/mL) to demonstrate a linear relationship between concentration and detector response.[\[17\]](#)

- **Accuracy:** Determine the closeness of the test results to the true value by performing recovery studies on samples spiked with known amounts of the analyte.
- **Precision:** Assess the degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample. This includes repeatability (intra-day) and intermediate precision (inter-day).
- **Limit of Detection (LOD) & Limit of Quantitation (LOQ):** Determine the lowest concentration of the analyte that can be reliably detected and quantified, respectively.
- **Robustness:** Deliberately vary method parameters (e.g., flow rate, mobile phase composition, pH) to examine the method's capacity to remain unaffected by small variations. [\[17\]](#)

Conclusion and Recommendations

The physicochemical properties of **ent-Atorvastatin**, particularly its pH-dependent solubility and susceptibility to degradation, are critical considerations for drug development. Its low solubility in acidic environments underscores the challenges in achieving consistent dissolution in the stomach. The molecule's instability under acidic, oxidative, thermal, and photolytic conditions necessitates careful control during manufacturing, formulation, and storage.

For researchers and formulation scientists, this guide highlights the following key recommendations:

- **Solubility Enhancement:** Strategies such as salt formation, the use of solid dispersions, or pH modification with alkalizing agents should be explored to improve dissolution and bioavailability. [\[4\]](#)[\[7\]](#)
- **Formulation Stabilization:** Excipient selection should be carefully managed to avoid incompatibilities. The inclusion of antioxidants and light-protective packaging is crucial to mitigate degradation. [\[1\]](#)
- **Analytical Control:** A validated, stability-indicating HPLC method is non-negotiable for quality control and stability studies. The method must be proven to separate the active ingredient from all potential degradation products identified during forced degradation studies.

By applying the principles and protocols detailed in this guide, development professionals can build a comprehensive understanding of **ent-Atorvastatin**, leading to the creation of a safe, effective, and stable pharmaceutical product.

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